

safety data sheet (SDS) for 4-(trans-4- Propylcyclohexyl)phenylboronic acid

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Compound of Interest

Compound Name:	4-(trans-4- Propylcyclohexyl)phenylboronic acid
Cat. No.:	B117973

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An In-Depth Technical Guide to the Safety Data of **4-(trans-4-
Propylcyclohexyl)phenylboronic acid**

Section 1: Chemical Identification and Properties

This section details the fundamental chemical identity and physical properties of **4-(trans-4-
Propylcyclohexyl)phenylboronic acid**.

1.1 Chemical Identity

Identifier	Value
Product Name	4-(trans-4-Propylcyclohexyl)phenylboronic acid[1][2]
CAS Number	146862-02-4[1][2][3][4]
Synonyms	[4-(4-propylcyclohexyl)phenyl]boronic acid, 4-(trans-4-Propylcyclohexyl)benzeneboronic acid[1][2]
Molecular Formula	C ₁₅ H ₂₃ BO ₂ [2]
Molecular Weight	246.16 g/mol [1][2]
Intended Use	Laboratory chemicals, synthesis of substances, proteomics research.[2]

1.2 Physical and Chemical Properties

The following table summarizes the key physical and chemical properties. All data is predicted unless otherwise stated.

Property	Value
Physical State	Solid, powder to crystal.[1][3][4]
Appearance	White to almost white.[1]
Density	1.03 ± 0.1 g/cm ³ (Predicted).[3]
pKa	8.70 ± 0.17 (Predicted).[3]
Solubility	Slightly soluble in Methanol.[1][3]
Melting Point	Data not available.
Storage Temperature	Room temperature; recommended cool (<15°C), dark place; Inert atmosphere, 2-8°C.[1][3]

Section 2: Hazard Identification and First Aid

This compound is classified as hazardous. The following section outlines the specific hazards and the recommended first-aid response.

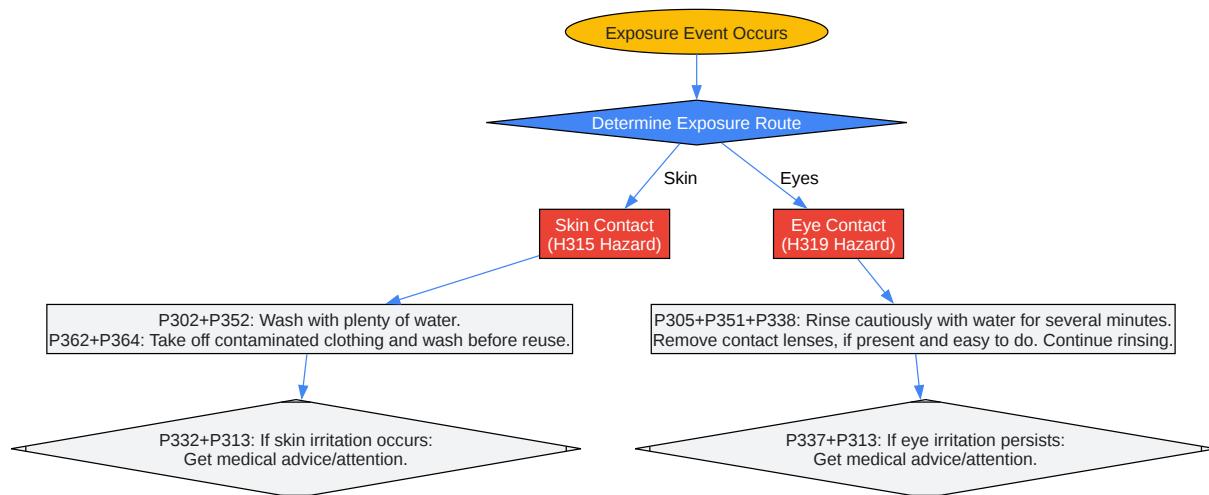
2.1 GHS Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation. [1]
Serious Eye Irritation	2A	H319: Causes serious eye irritation. [1]

- Signal Word:Warning[\[1\]](#)
- Pictogram: GHS07 (Exclamation Mark)

2.2 First Aid Response Workflow

The following diagram outlines the decision-making process for first aid following an accidental exposure.

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Caption: First aid decision workflow for exposure events.

Section 3: Exposure Controls and Personal Protection

Given the identified hazards, appropriate engineering controls and personal protective equipment (PPE) are mandatory for safe handling.

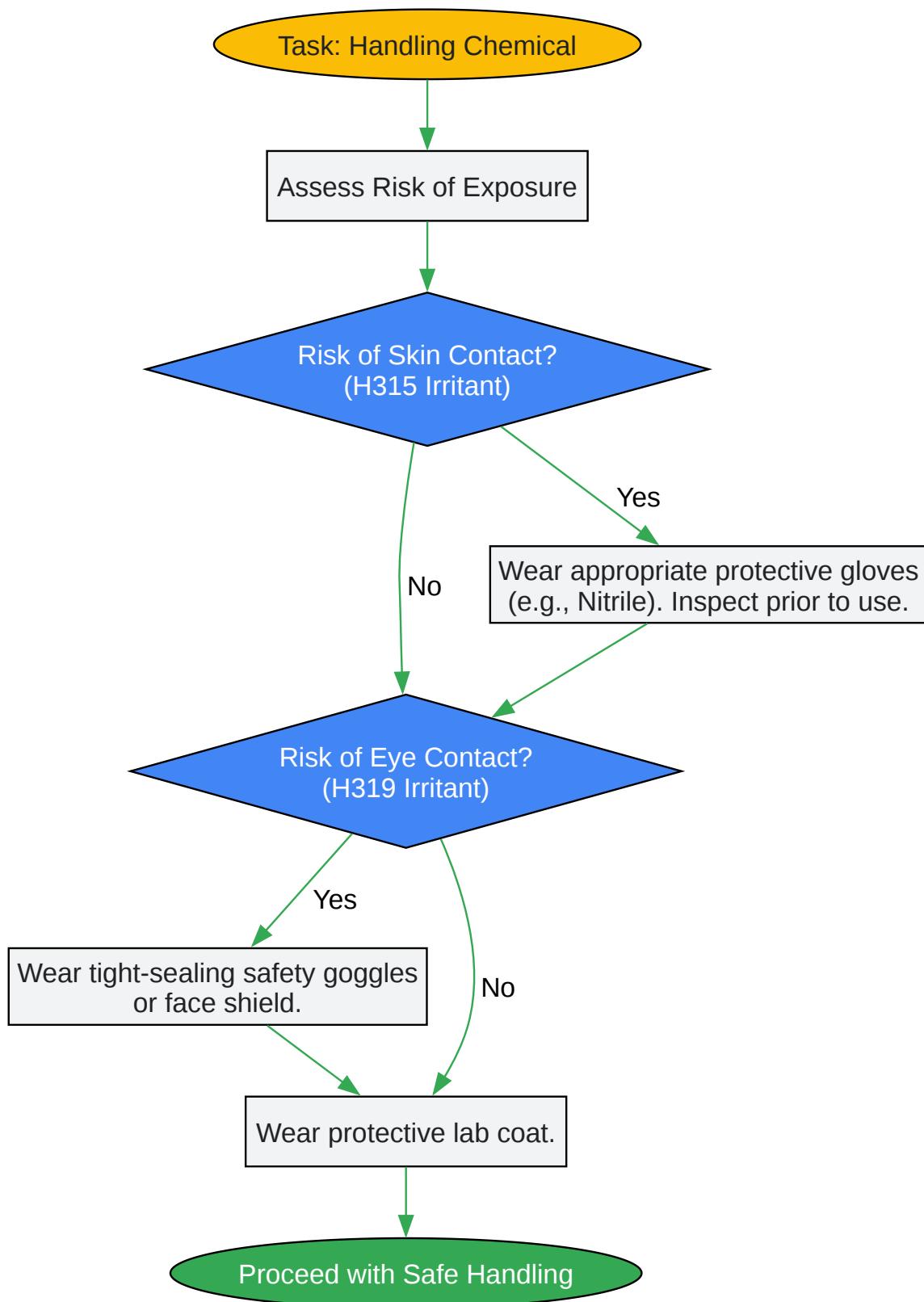
3.1 Engineering Controls

- Ensure adequate ventilation, especially in confined areas.

- Eyewash stations and safety showers must be close to the workstation location.

3.2 Personal Protective Equipment (PPE) Selection

The selection of PPE is dictated by the potential routes of exposure and identified hazards.



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Caption: Logical workflow for Personal Protective Equipment (PPE) selection.

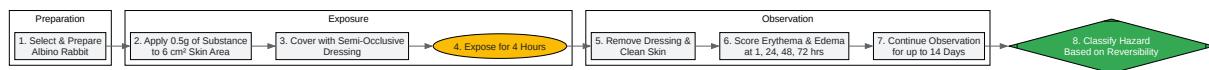
Section 4: Toxicological Information

No specific quantitative toxicological data (e.g., LD50) for this compound was found. The primary hazards are irritation to the skin and eyes. The experimental protocol for determining such irritation is outlined below.

4.1 Experimental Protocol: Acute Dermal Irritation/Corrosion (OECD 404)

This protocol describes the standard method used to assess the potential for a substance to cause skin irritation.[\[5\]](#)

- **Animal Selection & Preparation:** A healthy young adult albino rabbit is selected.[\[6\]\[7\]](#) Approximately 24 hours before the test, fur is closely clipped from the dorsal area of the trunk, taking care to avoid abrading the skin.[\[8\]](#)
- **Substance Application:** A dose of 0.5 g of the solid test substance is applied to a small area of skin (approx. 6 cm²).[\[6\]\[8\]](#) The substance is moistened with a minimal amount of a suitable vehicle (e.g., water) to ensure good skin contact.[\[9\]](#) The area is covered with a gauze patch and a semi-occlusive dressing.[\[8\]\[9\]](#)
- **Exposure Period:** The exposure period is 4 hours.[\[6\]\[7\]](#) If a corrosive effect is observed at any point, the test is terminated immediately.[\[5\]](#)
- **Post-Exposure & Observation:** After 4 hours, residual test substance is removed.[\[6\]\[7\]](#) The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, then at 24, 48, and 72 hours after patch removal.[\[9\]](#) Observations continue for up to 14 days to assess the reversibility of any effects.[\[5\]\[6\]\[9\]](#)
- **Classification:** The substance is classified as an irritant based on the severity and persistence of the observed skin reactions.[\[6\]](#)



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Caption: Experimental workflow for the OECD 404 Dermal Irritation test.

Section 5: Ecotoxicological Information

No specific ecotoxicity data was found for this compound. If required, testing would follow standardized guidelines such as OECD 203 for fish toxicity.

5.1 Experimental Protocol: Fish, Acute Toxicity Test (OECD 203)

This protocol is a standard method to determine the short-term toxicity of a substance to fish.
[10]

- **Test Organism:** One or more fish species may be used, such as Zebrafish (*Brachydanio rerio*) or Rainbow Trout.[11][12] A minimum of seven fish are used for each test concentration and for the control group.[13]
- **Test Concentrations:** The substance is tested at a minimum of five concentrations arranged in a geometric series (e.g., 100 mg/L, 45 mg/L, 21 mg/L, etc.).[10][13] A limit test may first be performed at a single high concentration (100 mg/L).[11]
- **Exposure:** Fish are exposed to the test substance in water for a period of 96 hours.[10][13] [14]
- **Observation:** Mortalities and any abnormal effects are recorded at 24, 48, 72, and 96 hours. [13][14]
- **Data Analysis:** The results are used to calculate the LC50 (Lethal Concentration, 50%), which is the concentration of the substance that is estimated to be fatal to 50% of the test organisms over the 96-hour period.[12][13]

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